

IUPAC name and synonyms for 1-(3-Chlorophenyl)ethanol

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)ethanol

CAS No.: 6939-95-3

Cat. No.: B1582347

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Title: Technical Monograph: **1-(3-Chlorophenyl)ethanol** Subtitle: Nomenclature, Synthesis, and Analytical Characterization for Pharmaceutical Development[1]

Executive Summary

1-(3-Chlorophenyl)ethanol (CAS: 6939-95-3) is a critical chiral building block in organic synthesis and drug discovery.[1] Structurally, it consists of a benzene ring substituted with a chlorine atom at the meta position and a hydroxyethyl group.[1] It serves as a model substrate for evaluating enantioselective biocatalysts (ketoreductases) and is a precursor for various pharmacological agents, including potential agrochemicals and antihistamines.[1] This guide provides a definitive technical reference for its nomenclature, physicochemical properties, and synthesis, emphasizing high-purity generation.[1]

Nomenclature & Chemical Identity

Precise nomenclature is vital for database searching and regulatory filings.[1] The meta-substitution pattern (position 3) distinguishes this molecule from its para and ortho isomers, which have significantly different steric and electronic properties.[1]

Table 1: Identity Matrix

Identifier Type	Designation	Notes
IUPAC Name	1-(3-Chlorophenyl)ethanol	Preferred systematic name. [1] [2] [3] [4]
Common Synonyms	3-Chloro- α -methylbenzyl alcoholm-Chloro- α - methylbenzenemethanol 1-(3- Chlorophenyl)ethyl alcohol	" α -methylbenzyl alcohol" is the traditional scaffold name. [1]
CAS Number (Racemic)	6939-95-3	General identifier for the ($\pm$) mixture. [1]
CAS Number (R-isomer)	120121-01-9	Specific to the (R)-enantiomer . [1]
Molecular Formula	C ₈ H ₉ ClO	
SMILES	<chem>CC(O)c1cccc(Cl)c1</chem>	Useful for cheminformatics. [1] [2] [3] [4]

Physicochemical Profile

Understanding the physical state and solubility is essential for designing extraction and purification protocols.[\[1\]](#)

Table 2: Physical Properties

Property	Value	Experimental Context
Molecular Weight	156.61 g/mol	
Physical State	Colorless to pale yellow liquid	Viscous oil at RT.[1]
Boiling Point	83–85 °C	@ 1.5 mmHg (Vacuum distillation required) .[1]
Density	~1.173 g/mL	@ 25 °C. Heavier than water (phase separation occurs at bottom).[1]
Solubility	Soluble in MeOH, DCM, EtOAc	Limited solubility in water; requires organic cosolvent.[1]

Synthetic Methodologies

Two primary routes exist for synthesizing **1-(3-chlorophenyl)ethanol**: chemical reduction (racemic) and biocatalytic reduction (enantioselective).[1]

Method A: Chemical Reduction (Racemic)

Objective: Efficient generation of (±)-**1-(3-chlorophenyl)ethanol** from 3-chloroacetophenone.

Reagents: Sodium Borohydride (NaBH₄), Methanol (MeOH).[1]

Protocol:

- Setup: Charge a round-bottom flask with 3-chloroacetophenone (1.0 eq) dissolved in MeOH (0.5 M concentration). Cool to 0 °C to suppress side reactions.
- Addition: Slowly add NaBH₄ (0.6 eq) portion-wise over 30 minutes. Note: Rapid addition causes vigorous H₂ evolution and potential solvent boil-over.[1]
- Reaction: Stir at 0 °C for 1 hour, then warm to Room Temperature (RT). Monitor by TLC (Hexane:EtOAc 4:1).[1]
- Quench: Carefully add 1M HCl dropwise until pH ~7. This destroys residual borohydride and breaks the boron-alkoxide complex.[1]

- Workup: Evaporate MeOH. Extract aqueous residue with Dichloromethane (DCM).[1] Dry organic layer over MgSO_4 and concentrate.[1]

Visualization of Chemical Workflow:



Figure 1: Chemical Reduction Pathway using Sodium Borohydride

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Method B: Biocatalytic Asymmetric Reduction (Enantioselective)

Objective: Synthesis of high-purity (R)- or (S)-**1-(3-chlorophenyl)ethanol**. [1] Reagents: Ketoreductase (KRED) or Alcohol Dehydrogenase (ADH), NADPH cofactor, Glucose Dehydrogenase (GDH) for cofactor recycling. [1]

Mechanism: Biocatalysis is preferred in drug development to avoid heavy metal catalysts. [1] The enzyme transfers a hydride from NADPH to the carbonyl carbon with high facial selectivity. [1]

Protocol Insight:

- Buffer: Potassium Phosphate (pH 7.0). [1]
- Cofactor Recycling: NADPH is expensive. [1] A coupled system (Glucose/GDH) regenerates NADPH from NADP^+ continuously. [1]
- Reaction Time: Typically 18–24 hours at 30 °C. [1]

Visualization of Biocatalytic Cycle:

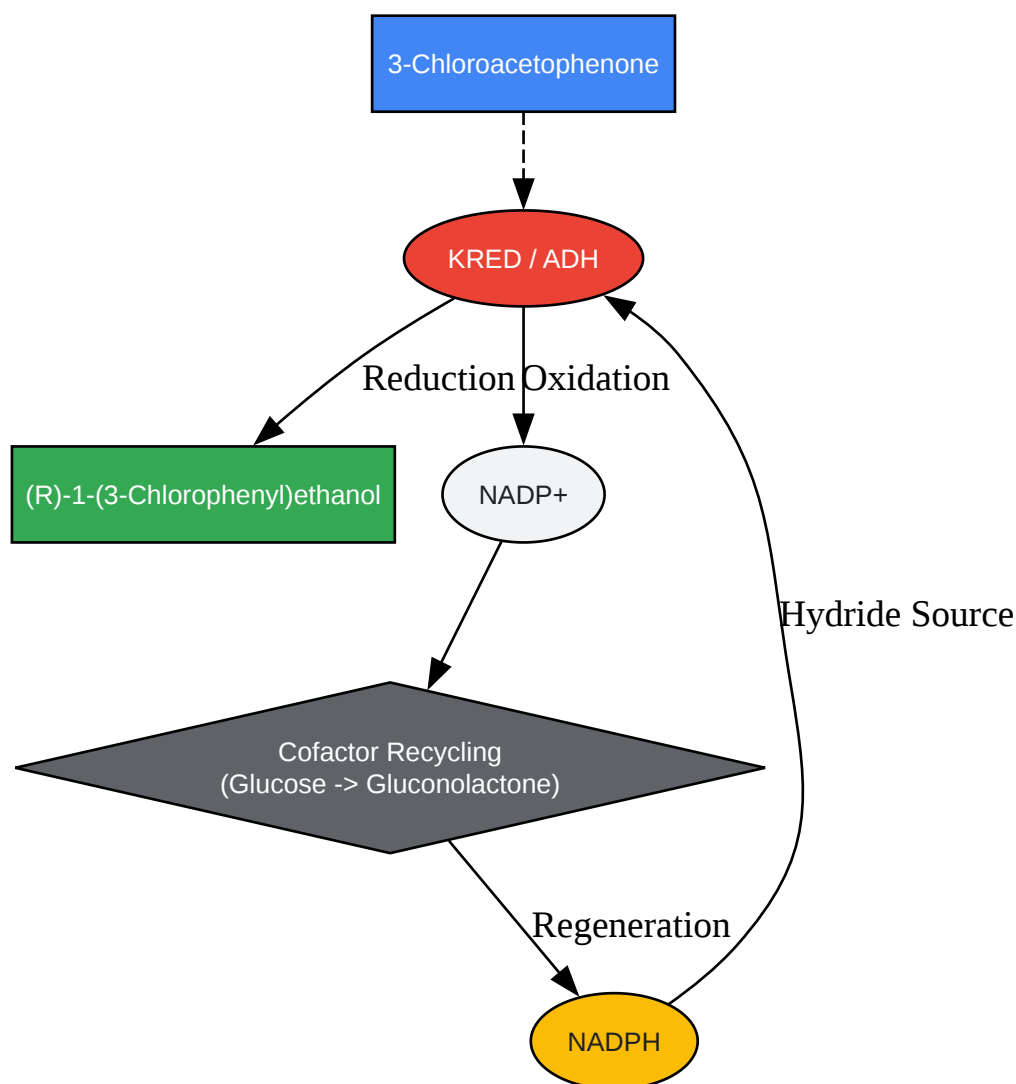


Figure 2: Enzymatic Kinetic Resolution / Asymmetric Synthesis Cycle

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Analytical Characterization

Verification of the synthesized product requires spectroscopic analysis.^[1] The following data corresponds to the purified liquid.

Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃ (Chloroform-d) Field Strength: 400 MHz^{[1][5]}

Shift (δ ppm)	Multiplicity	Integration	Assignment	Interpretation
7.38	Multiplet	1H	Ar-H (C2)	Proton between Cl and alkyl group (deshielded).[1]
7.23 – 7.30	Multiplet	3H	Ar-H (C4, C5, C6)	Remaining aromatic protons .[1]
4.88	Quartet (J = 6.4 Hz)	1H	CH-OH	Benzylic proton coupled to methyl group.[1]
1.93	Broad Singlet	1H	-OH	Hydroxyl proton (shift varies with concentration).[1]
1.49	Doublet (J = 6.4 Hz)	3H	-CH ₃	Methyl group coupled to benzylic proton. [1]

Note: The quartet at ~4.88 ppm and doublet at ~1.49 ppm are diagnostic for the 1-phenylethanol scaffold.

Chiral HPLC

To determine Enantiomeric Excess (ee):

- Column: Chiralcel OD-H or AD-H.[1]
- Mobile Phase: Hexane:Isopropanol (90:10 to 95:5).[1]
- Detection: UV @ 254 nm.[1]
- Separation: The (R) and (S) enantiomers will elute at distinct retention times due to interaction with the chiral stationary phase.[1]

References

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Sources

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- To cite this document: BenchChem. [IUPAC name and synonyms for 1-(3-Chlorophenyl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1582347/docs#iupac-name-and-synonyms-for-1-3-chlorophenyl-ethanol\]](https://www.benchchem.com/product/b1582347/docs#iupac-name-and-synonyms-for-1-3-chlorophenyl-ethanol)

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